

(S)-Benzyl 3-aminobutyrate: A Technical Guide to its Solubility Profile

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Compound of Interest

Compound Name: (S)-Benzyl 3-aminobutyrate

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **(S)-Benzyl 3-aminobutyrate**. Due to a lack of specific quantitative solubility data in publicly available literature for **(S)-Benzyl 3-aminobutyrate**, this document focuses on the solubility of structurally related compounds to infer its likely solubility characteristics. Furthermore, it details a standard experimental protocol for solubility determination, providing a methodological framework for researchers to ascertain precise solubility values.

Data Presentation: Solubility of Related Compounds

To approximate the solubility profile of **(S)-Benzyl 3-aminobutyrate**, the following table summarizes the solubility of compounds with similar structural features, such as benzyl esters and aminobutyric acid derivatives. This comparative data can guide solvent selection for experimental and formulation purposes.

Compound Name	Solvent	Temperature (°C)	Solubility
Benzyl isobutyrate	Water	Not Specified	Insoluble [1]
Glycerin	Not Specified	Insoluble [1]	
Organic Solvents	Not Specified	Soluble [1]	
Oils	Not Specified	Soluble [1]	
4-Acetamidobutyric acid	Ethanol	Not Specified	~1 mg/mL
DMSO	Not Specified	~20 mg/mL	
Dimethyl formamide (DMF)	Not Specified	~20 mg/mL	
PBS (pH 7.2)	Not Specified	~10 mg/mL	
Ethyl 3-aminobutyrate	Water	Not Specified	Soluble
Organic Solvents	Not Specified	Soluble	

Experimental Protocols: Equilibrium Solubility Determination (Shake-Flask Method)

The saturation shake-flask method is a widely accepted and recommended technique for determining the equilibrium solubility of a compound. It is considered the gold standard due to its ability to achieve a true thermodynamic equilibrium.

Objective: To determine the saturation concentration of **(S)-Benzyl 3-aminobutyrate** in a specific solvent at a controlled temperature.

Materials and Equipment:

- **(S)-Benzyl 3-aminobutyrate** (solid form)
- Selected solvent(s) of high purity
- Vials with screw caps

- Orbital shaker or other mechanical agitation device with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Validated analytical method for concentration determination (e.g., HPLC, UV-Vis spectroscopy)
- Syringe filters (e.g., 0.45 μm)

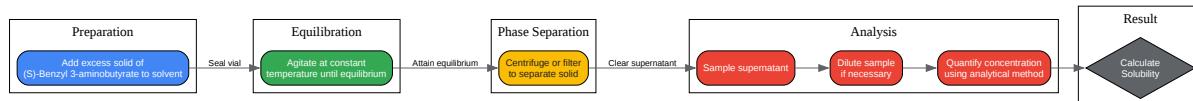
Procedure:

- Preparation: An excess amount of solid **(S)-Benzyl 3-aminobutyrate** is added to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that saturation is reached.
- Equilibration: The vials are sealed and placed in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). The samples are agitated for a predetermined period to reach equilibrium. The time required for equilibration should be established by preliminary experiments, sampling at various time points (e.g., 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.
- Phase Separation: Once equilibrium is achieved, the suspension is allowed to settle. The solid and liquid phases are then separated. This is a critical step and can be accomplished by centrifugation or filtration. Centrifugation is often preferred to avoid potential adsorption of the compound onto the filter membrane.
- Sampling and Dilution: An aliquot of the clear supernatant is carefully removed. If necessary, the sample is diluted with the solvent to bring the concentration within the working range of the analytical method.
- Quantification: The concentration of **(S)-Benzyl 3-aminobutyrate** in the diluted sample is determined using a validated analytical method.

- Calculation: The solubility is calculated by taking into account the dilution factor and is typically expressed in units such as mg/mL or mol/L. The experiment should be performed in triplicate to ensure the reproducibility of the results.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **(S)-Benzyl 3-aminobutyrate**.



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Caption: Workflow for Shake-Flask Solubility Determination.

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References

- 1. Benzyl isobutyrate | C11H14O2 | CID 7646 - PubChem [pubchem.ncbi.nlm.nih.gov]
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